

# C.I. Mordant Red 94 CAS registry number and synonyms.

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## Compound of Interest

Compound Name: C.I. Mordant red 94

Cat. No.: B15555823

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## In-Depth Technical Guide to C.I. Mordant Red 94

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Details

**C.I. Mordant Red 94**, identified by the CAS Registry Number 61931-83-7, is a synthetic azo dye.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of its chemical identity, available technical data, and synthesis, compiled for professionals in research and development.

### Chemical Identification and Synonyms

The definitive chemical identifier for **C.I. Mordant Red 94** is its CAS number. It is also known by several other names and identifiers, as detailed in the table below.

Identifier Type	Value
CAS Registry Number	61931-83-7[1][2][3]
C.I. Number	18841
IUPAC Name	sodium p-[4,5-dihydro-4-[(2-hydroxy-5-methyl-3-nitrophenyl)azo]-3-methyl-5-oxo-1H-pyrazol-1-yl]benzenesulphonate
Molecular Formula	C <sub>17</sub> H <sub>14</sub> N <sub>5</sub> NaO <sub>7</sub> S[4]
Molecular Weight	455.38 g/mol [4]
Synonyms	C.I. Mordant Red 94, HY-D0597, CS-0010687

## Physicochemical and Technical Data

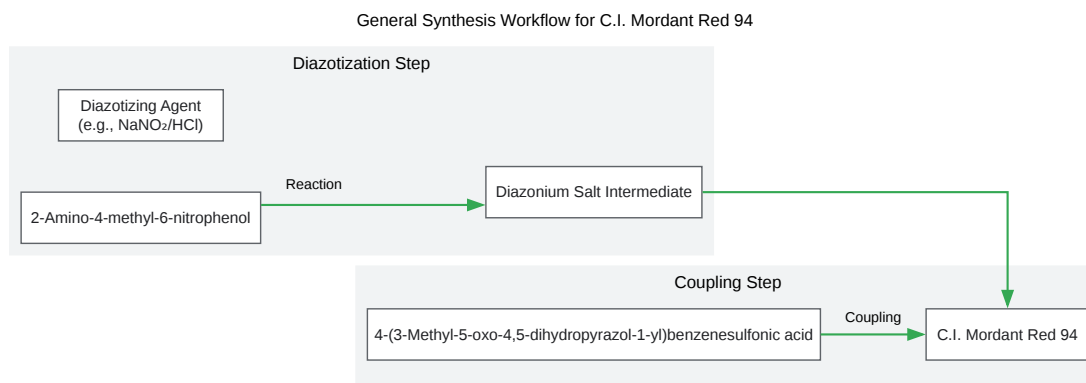
At present, detailed quantitative data for **C.I. Mordant Red 94**, such as solubility, melting point, and spectral analysis (UV-Vis, NMR), are not extensively reported in publicly accessible literature. This section will be updated as validated data becomes available.

## Synthesis Protocol

The synthesis of **C.I. Mordant Red 94** involves a diazo coupling reaction. The general procedure is as follows:

- **Diazotization:** 2-Amino-4-methyl-6-nitrophenol is diazotized.
- **Coupling:** The resulting diazonium salt is coupled with 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[1]

A generalized workflow for the synthesis is depicted in the following diagram.



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### Synthesis of **C.I. Mordant Red 94**.

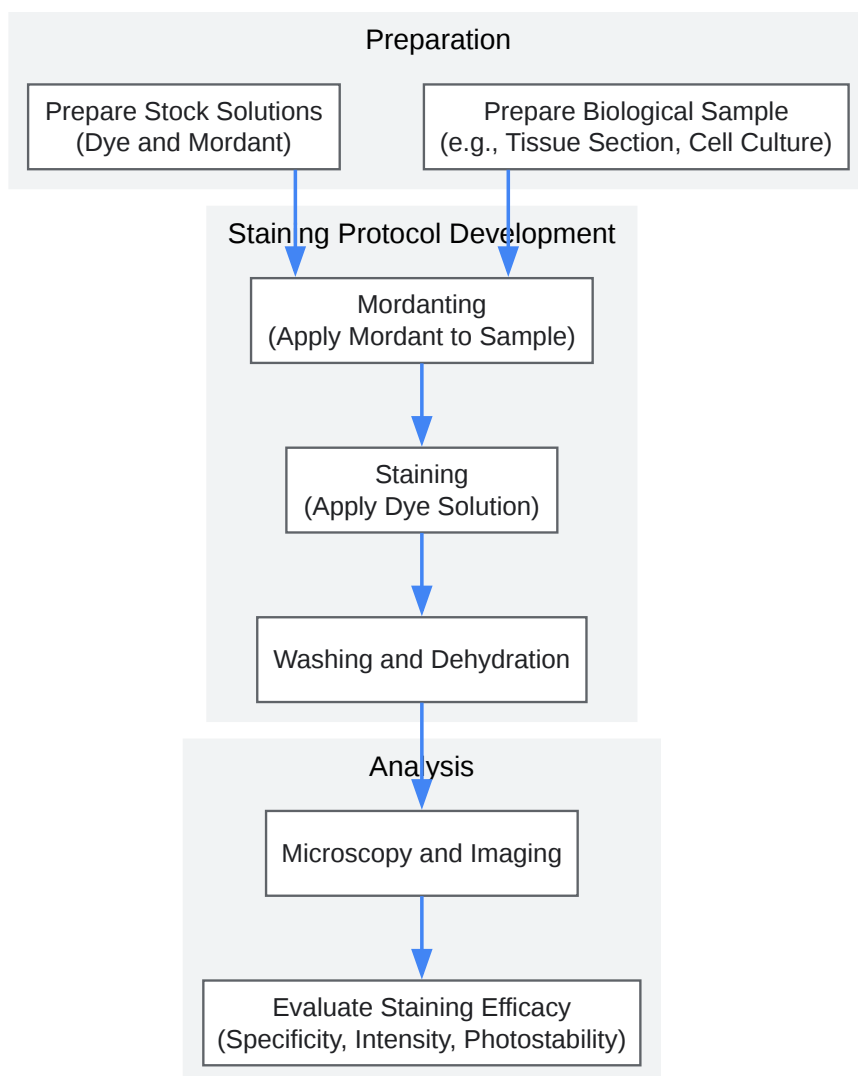
## Experimental Applications and Protocols

While **C.I. Mordant Red 94** is classified as a fluorescent dye and an azo dye, specific, detailed experimental protocols for its application in research, drug development, or other scientific fields are not readily available in the current body of scientific literature.<sup>[1][4]</sup> Mordant dyes, in general, find applications in various fields such as:

- **Textile Dyeing:** Due to their ability to form strong complexes with metal ions (mordants), they are used to impart color to fabrics like wool, silk, and leather.
- **Biological Staining:** Some mordant dyes are utilized in histology to stain tissues and cellular components.

Given the lack of specific protocols for **C.I. Mordant Red 94**, researchers may consider adapting general protocols for other mordant dyes as a starting point for their investigations. This would involve empirical determination of optimal conditions such as dye concentration, mordant selection and concentration, pH, temperature, and incubation time. A hypothetical workflow for evaluating a new mordant dye in a biological staining application is presented below.

## Hypothetical Workflow for Evaluating a Novel Mordant Dye in Biological Staining



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Workflow for evaluating a mordant dye.

## Signaling Pathways and Logical Relationships

There is currently no information available in the scientific literature detailing the interaction of **C.I. Mordant Red 94** with any biological signaling pathways. As an azo dye, its primary function is as a colorant, and its potential biological activities or interactions at a molecular level have not been elucidated.

## Conclusion

**C.I. Mordant Red 94** is a synthetic azo dye with a defined chemical structure and a known method of synthesis. However, there is a notable absence of comprehensive technical data, including detailed physicochemical properties and established experimental protocols for its application in scientific research. This guide serves as a foundational document summarizing the available information and highlights the need for further investigation to fully characterize this compound and explore its potential applications in various scientific and industrial fields. Researchers interested in utilizing **C.I. Mordant Red 94** are encouraged to perform initial validation and optimization studies for their specific applications.

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## References

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